An In-depth Technical Guide to (4-Bromo-2,6-difluorophenyl)trimethylsilane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(4-Bromo-2,6-difluorophenyl)trimethylsilane*
CAS No.:	*184910-20-1*
Cat. No.:	*B180307*

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For Researchers, Scientists, and Drug Development Professionals

Official IUPAC Name: (4-Bromo-2,6-difluorophenyl)trimethylsilane

This guide provides a comprehensive overview of **(4-bromo-2,6-difluorophenyl)trimethylsilane**, a versatile organosilane reagent with significant potential in synthetic chemistry, particularly in the fields of drug discovery and materials science. Due to the limited availability of direct experimental data for this specific compound in peer-reviewed literature, this guide integrates established principles of organosilane chemistry and extrapolations from closely related analogues to present a robust and practical resource.

Compound Identification and Physicochemical Properties

(4-Bromo-2,6-difluorophenyl)trimethylsilane is a halogenated aryltrimethylsilane. The presence of a bromine atom, two fluorine atoms, and a trimethylsilyl group on the phenyl ring

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imparts a unique combination of reactivity and stability to the molecule.

Identifier	Value	Source
IUPAC Name	(4-Bromo-2,6-difluorophenyl)trimethylsilane	-
CAS Number	184910-20-1	[1]
Molecular Formula	$C_9H_{11}BrF_2Si$	[1]
Molecular Weight	265.17 g/mol	[1]
Purity	Typically ≥98%	[1]
Storage	Store at 20°C for up to 2 years	[1]

Synthesis and Mechanistic Considerations

While a specific, detailed experimental protocol for the synthesis of **(4-bromo-2,6-difluorophenyl)trimethylsilane** is not readily available in the public domain, a plausible and efficient synthetic route can be designed based on well-established organometallic methodologies. The key transformation involves the formation of a carbon-silicon bond at the C1 position of the substituted benzene ring.

A common and effective method for the synthesis of aryltrimethylsilanes involves the reaction of an organometallic intermediate with a trialkylsilyl halide, typically trimethylsilyl chloride. The organometallic precursor can be either a Grignard reagent or an organolithium species, generated from the corresponding aryl halide.

Proposed Synthetic Pathway:

The synthesis can be envisioned as a two-step process starting from the commercially available 2,6-difluoroaniline.

Step 1: Synthesis of 1,4-Dibromo-2,6-difluorobenzene

The first step would involve a Sandmeyer-type reaction to convert 2,6-difluoroaniline to the corresponding diazonium salt, followed by treatment with a bromide source, such as copper(I)

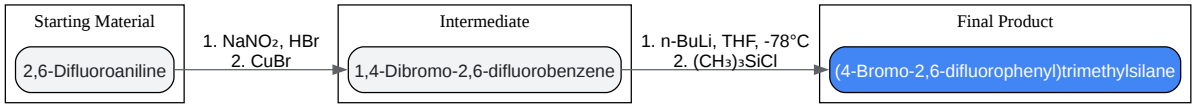
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bromide, to introduce the first bromine atom. Subsequent bromination at the para position, activated by the amino group, can be achieved using a mild brominating agent.

Step 2: Silylation via Halogen-Metal Exchange

The second step involves a selective halogen-metal exchange followed by quenching with an electrophilic silicon source. The bromine atom at the 1-position is more sterically hindered by the flanking fluorine atoms, making the bromine at the 4-position more susceptible to metalation.

A typical procedure would involve dissolving 1,4-dibromo-2,6-difluorobenzene in an anhydrous ethereal solvent, such as diethyl ether or tetrahydrofuran (THF), and cooling the solution to a low temperature (typically -78 °C). A strong organolithium base, such as n-butyllithium, is then added dropwise to effect the halogen-metal exchange. The resulting aryllithium species is then quenched by the addition of trimethylsilyl chloride to yield the desired product, **(4-bromo-2,6-difluorophenyl)trimethylsilane**.



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Caption: Proposed synthetic route to **(4-Bromo-2,6-difluorophenyl)trimethylsilane**.

Spectroscopic Characterization (Predicted)

Due to the absence of published experimental spectra, the following are predicted spectroscopic characteristics based on the compound's structure and data from analogous molecules.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum is expected to be relatively simple. The nine protons of the trimethylsilyl (TMS) group will appear as a sharp singlet, likely in the region of δ 0.2-0.4 ppm. The aromatic

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region will show a single signal for the two equivalent aromatic protons. Due to coupling with the two adjacent fluorine atoms, this signal is expected to be a triplet.

Proton Environment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
$(CH_3)_3Si-$	0.2 - 0.4	Singlet	9H
Ar-H	7.2 - 7.5	Triplet	2H

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide more detailed structural information. The carbon atoms of the TMS group will appear as a singlet at high field. The aromatic region will display four distinct signals corresponding to the four different carbon environments in the phenyl ring. The carbon atoms bonded to fluorine will exhibit large one-bond C-F coupling constants, and the carbon bonded to silicon will also have a characteristic chemical shift.

Carbon Environment	Predicted Chemical Shift (δ, ppm)
$(CH_3)_3C-Si-$	-1 to 5
C-Si	120 - 130
C-F	160 - 165 (d, ^1JCF)
C-Br	115 - 125
C-H	130 - 135 (t, ^2JCF)

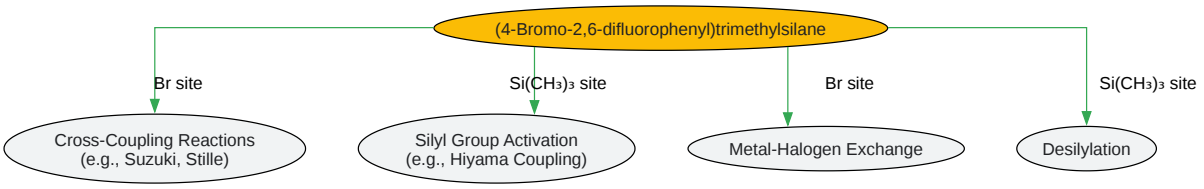
Mass Spectrometry

In a mass spectrum, the molecular ion peak would be expected at m/z 264 and 266 with an approximate 1:1 ratio, which is characteristic of a compound containing one bromine atom. The fragmentation pattern would likely involve the loss of a methyl group (M-15) to give a prominent peak, and cleavage of the Si-C(aryl) bond.

Chemical Properties and Reactivity

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The reactivity of **(4-bromo-2,6-difluorophenyl)trimethylsilane** is dictated by the interplay of its functional groups.



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Caption: Key reactive sites of **(4-Bromo-2,6-difluorophenyl)trimethylsilane**.

- The Bromine Atom: The carbon-bromine bond serves as a classical handle for a wide range of palladium-catalyzed cross-coupling reactions. This allows for the introduction of various carbon and heteroatom-based functionalities at the 4-position of the aromatic ring. Examples include Suzuki-Miyaura, Stille, Heck, Sonogashira, and Buchwald-Hartwig amination reactions. The electron-withdrawing nature of the fluorine atoms may influence the reactivity of the C-Br bond in these transformations.

- The Trimethylsilyl Group: The trimethylsilyl group is a versatile functional group in organic synthesis.[2]

  - Activating Group: In certain cross-coupling reactions, such as the Hiyama coupling, the silyl group can be activated by a fluoride source (e.g., TBAF) to generate a reactive organosilicate species that can participate in palladium-catalyzed reactions.[2]

  - Blocking/Directing Group: The bulky TMS group can act as a steric directing group, influencing the regioselectivity of subsequent electrophilic aromatic substitution reactions.

  - Protodesilylation: The C-Si bond can be cleaved under acidic or fluoride-mediated conditions to replace the TMS group with a hydrogen atom. This "transient" use of the silyl group is a powerful strategy in multi-step synthesis.

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Applications in Research and Drug Development

While specific applications of **(4-bromo-2,6-difluorophenyl)trimethylsilane** are not extensively documented, its structural motifs are highly relevant to modern medicinal chemistry and materials science.

- Medicinal Chemistry: The incorporation of silicon into drug candidates is a growing strategy to modulate their physicochemical and pharmacokinetic properties, such as lipophilicity, metabolic stability, and cell permeability.[3][4] The difluorophenyl moiety is a common structural feature in many bioactive molecules, often enhancing binding affinity and metabolic stability. This reagent can serve as a key building block for the synthesis of complex molecules with potential therapeutic applications. The dual reactivity allows for sequential and site-selective functionalization, enabling the rapid generation of compound libraries for high-throughput screening.

- Materials Science: Aryltrimethylsilanes are valuable precursors for the synthesis of organic electronic materials, such as organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs). The silicon atom can impart desirable properties like thermal stability and solubility.

Safety and Handling

As with all laboratory chemicals, **(4-bromo-2,6-difluorophenyl)trimethylsilane** should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Personal Protective Equipment (PPE): Wear safety glasses, chemical-resistant gloves, and a lab coat.

- Handling: Avoid inhalation of vapors and contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water.

- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and moisture. The compound is likely sensitive to moisture, which can lead to the cleavage of the C-Si bond.

For detailed safety information, it is always recommended to consult the material safety data sheet (MSDS) provided by the supplier.[5]

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Conclusion

(4-Bromo-2,6-difluorophenyl)trimethylsilane is a promising synthetic intermediate with significant potential for the construction of complex and functionally diverse molecules. Its unique combination of a reactive bromine atom and a versatile trimethylsilyl group, on a fluorinated aromatic scaffold, makes it a valuable tool for researchers in drug discovery, agrochemicals, and materials science. While direct experimental data remains limited, a strong understanding of fundamental organosilane and cross-coupling chemistry allows for the confident prediction of its reactivity and its strategic application in innovative synthetic endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to (4-Bromo-2,6-difluorophenyl)trimethylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180307/docs#an-in-depth-technical-guide-to-4-bromo-2-6-difluorophenyl-trimethylsilane]

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